

Tris(dihydrocaffeoyl)spermidine chemical structure and properties.

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Compound of Interest

Compound Name: *Tris(dihydrocaffeoyl)spermidine*

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An In-depth Technical Guide to Tris(dihydrocaffeoyl)spermidine

For Researchers, Scientists, and Drug Development Professionals

Abstract

Tris(dihydrocaffeoyl)spermidine is a naturally occurring polyamine conjugate found in significant quantities in Solanaceous plants, most notably in potato tubers (*Solanum tuberosum*). Structurally, it consists of a spermidine backbone acylated with three dihydrocaffeoyl groups. The specific isomer identified in potatoes is N(1),N(4),N(8)-**tris(dihydrocaffeoyl)spermidine**. While research on this specific molecule is still emerging, related hydroxycinnamic acid amides have demonstrated a range of biological activities, including antioxidant, anti-inflammatory, and antibacterial effects. This technical guide provides a comprehensive overview of the chemical structure, properties, and known biological significance of **tris(dihydrocaffeoyl)spermidine**, with a focus on presenting available data in a structured format and outlining relevant experimental methodologies.

Chemical Structure and Properties

The chemical structure of **tris(dihydrocaffeoyl)spermidine** is characterized by a central spermidine molecule linked to three dihydrocaffeoyl moieties via amide bonds. The most well-documented isomer, N(1),N(4),N(8)-**tris(dihydrocaffeoyl)spermidine**, has the dihydrocaffeoyl

groups attached to the primary amines at positions 1 and 8, and the secondary amine at position 4 of the spermidine backbone.

Structural Diagram

Figure 1: Chemical structure of N(1),N(4),N(8)-tris(dihydrocaffeoyl)spermidine.

Physicochemical Properties

Quantitative data for the physicochemical properties of N(1),N(4),N(8)-tris(dihydrocaffeoyl)spermidine are not extensively reported in the literature. The following table summarizes the available information.

Property	Value	Source
Molecular Formula	C ₃₄ H ₄₃ N ₃ O ₉	[1][2]
Molecular Weight	637.72 g/mol	[1]
CAS Number	859341-34-7	[1][2]
Appearance	Not reported	
Melting Point	Not reported	
Boiling Point	Not reported	
Solubility	Not reported	
SMILES	<chem>O=C(N(CCCCNC(CCC1=CC=C(O)C(O)=C1)=O)CCCNC(CC2=CC=C(O)C(O)=C2)=O)CC(C3=CC=C(O)C(O)=C3</chem>	[1]

Biological Activity and Potential Therapeutic Applications

While specific biological activities of N(1),N(4),N(8)-tris(dihydrocaffeoyl)spermidine are not well-documented, the broader class of hydroxycinnamic acid amides (HCAAs) and the parent molecule, spermidine, have been the subject of numerous studies. These studies suggest

potential antioxidant, anti-inflammatory, and antibacterial properties for **tris(dihydrocaffeoyl)spermidine**.

Antioxidant Activity

The dihydrocaffeoyl moieties, with their catechol rings, are potent radical scavengers. It is hypothesized that **tris(dihydrocaffeoyl)spermidine** exhibits significant antioxidant activity.

Anti-inflammatory Activity

Spermidine and various HCAAs have been shown to modulate inflammatory pathways. It is plausible that **tris(dihydrocaffeoyl)spermidine** could inhibit the production of pro-inflammatory mediators.

Antibacterial Activity

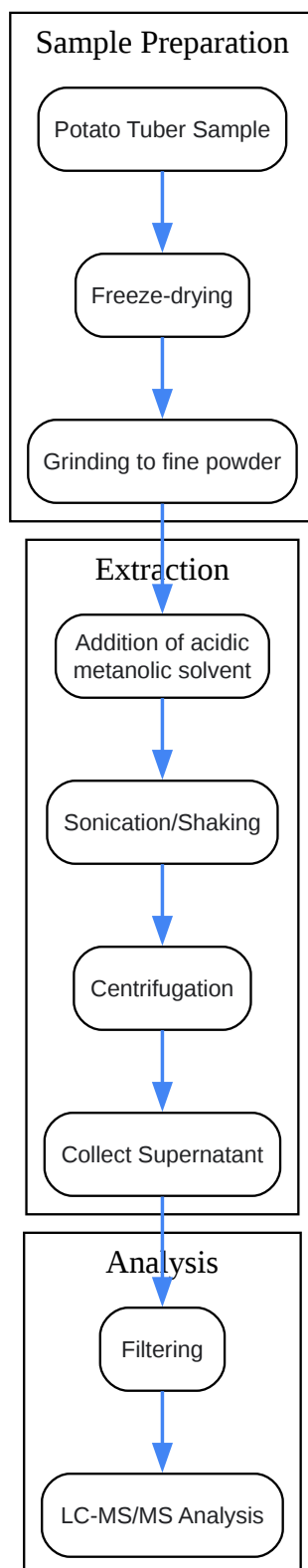
Studies on bis, tris, and tetra(dihydrocaffeoyl)polyamine conjugates have demonstrated antibacterial activity, particularly against vancomycin-resistant *Staphylococcus aureus* (VRSA). [3] The activity appears to increase with the number of dihydrocaffeoyl groups, suggesting that **tris(dihydrocaffeoyl)spermidine** could be a potent antibacterial agent.[3]

Experimental Protocols

Detailed experimental protocols for the synthesis, isolation, and biological evaluation of N(1),N(4),N(8)-**tris(dihydrocaffeoyl)spermidine** are not readily available. However, based on literature for related compounds, the following methodologies can be adapted.

Extraction and Isolation from Potato Tubers

A general workflow for the extraction and analysis of dihydrocaffeoyl polyamines from potato tubers is outlined below.



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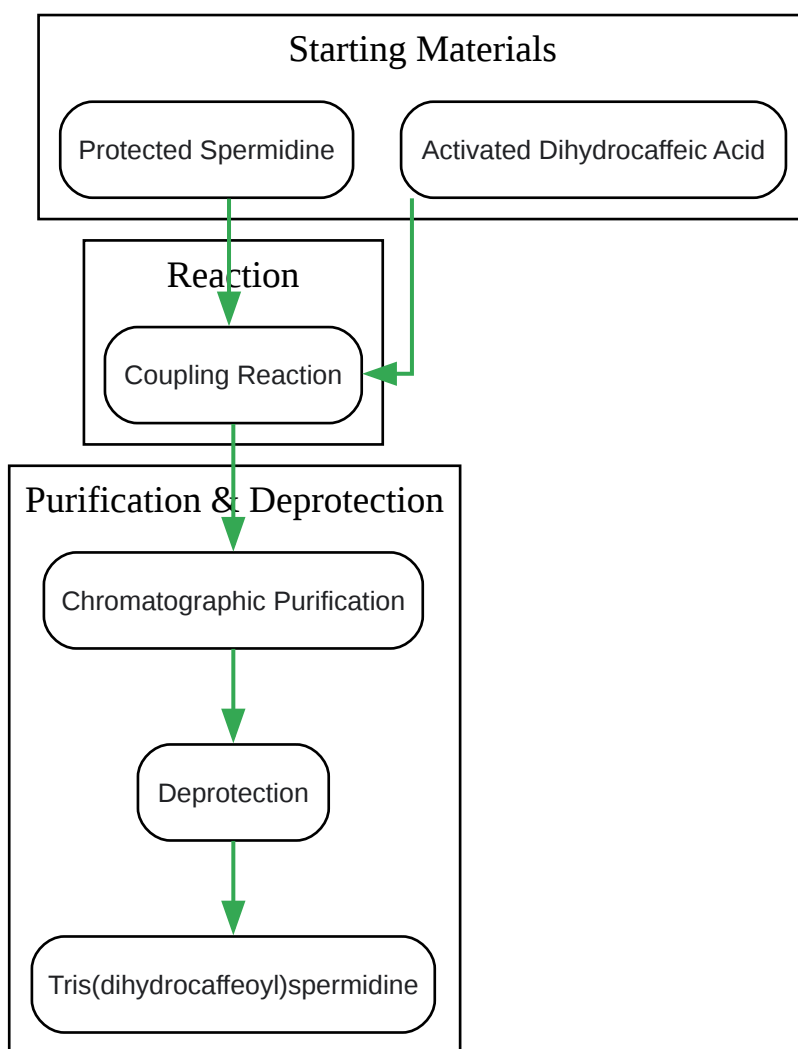
Figure 2: General workflow for extraction and analysis of dihydrocaffeoyl polyamines.

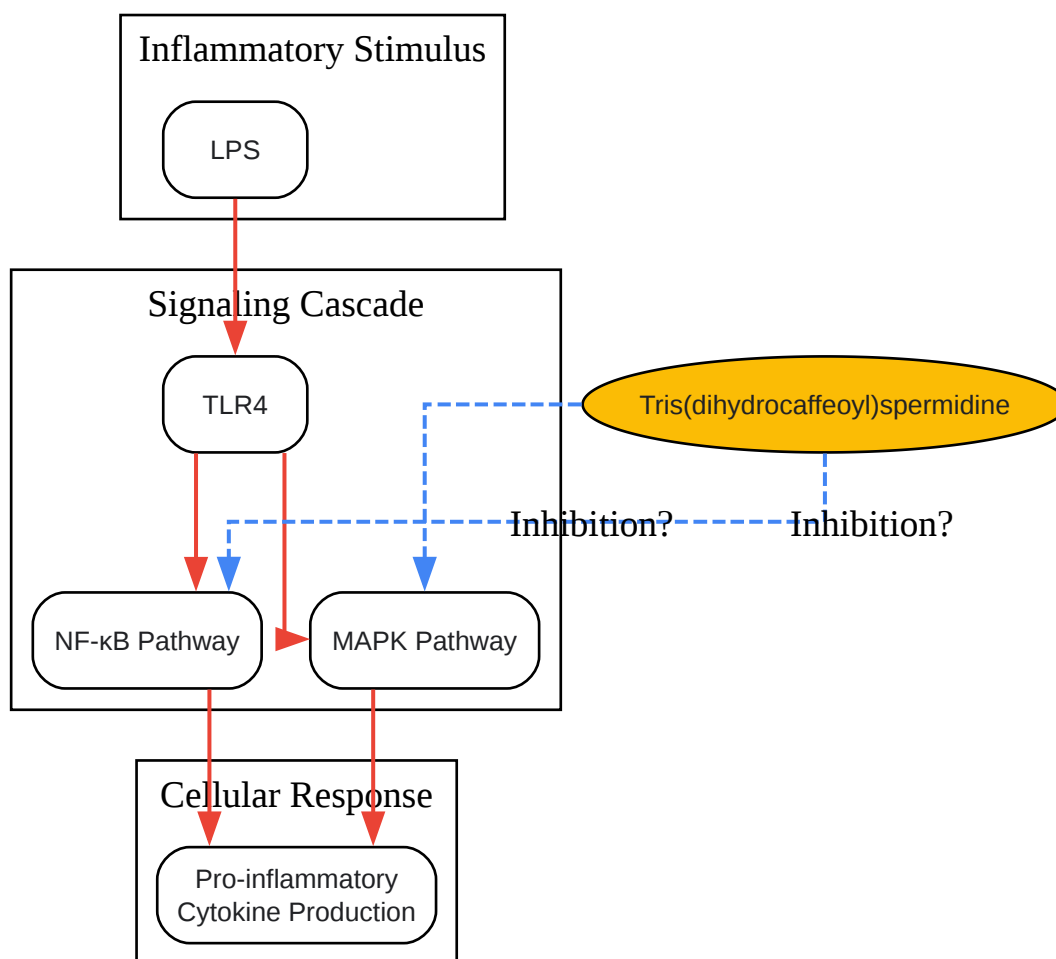
Protocol:

- **Sample Preparation:** Fresh potato tubers are washed, peeled, and freeze-dried. The dried material is then ground into a fine powder.
- **Extraction:** The powdered sample is extracted with a solvent system, typically an acidic aqueous methanol or ethanol solution (e.g., 80% methanol with 0.1% formic acid). The mixture is agitated (e.g., sonicated or shaken) for a defined period.
- **Purification:** The extract is centrifuged to pellet solid material. The supernatant is collected and may be further purified using solid-phase extraction (SPE) if necessary.
- **Analysis:** The final extract is filtered and analyzed by High-Performance Liquid Chromatography coupled with Mass Spectrometry (HPLC-MS/MS) for identification and quantification.

Synthesis

A general strategy for the synthesis of dihydrocaffeoyl polyamine conjugates involves the acylation of a protected polyamine with activated dihydrocaffeic acid.





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